Application Notes and Protocols: Preparation of MAK683 Stock Solution for Cell Culture

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Compound of Interest

Compound Name:	*MAK683*
CAS No.:	*1951408-58-4*
Cat. No.:	*B608806*

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution for **MAK683**, a potent and selective allosteric inhibitor of the Polycomb Repressive Complex 2 (PRC2). **MAK683** targets the Embryonic Ectoderm Development (EED) subunit, disrupting the EED-EZH2 interaction and subsequent histone H3 lysine 27 (H3K27) trimethylation.[1][2] This document is intended to guide researchers in preparing **MAK683** for in vitro cell culture experiments, ensuring solution integrity and experimental reproducibility.

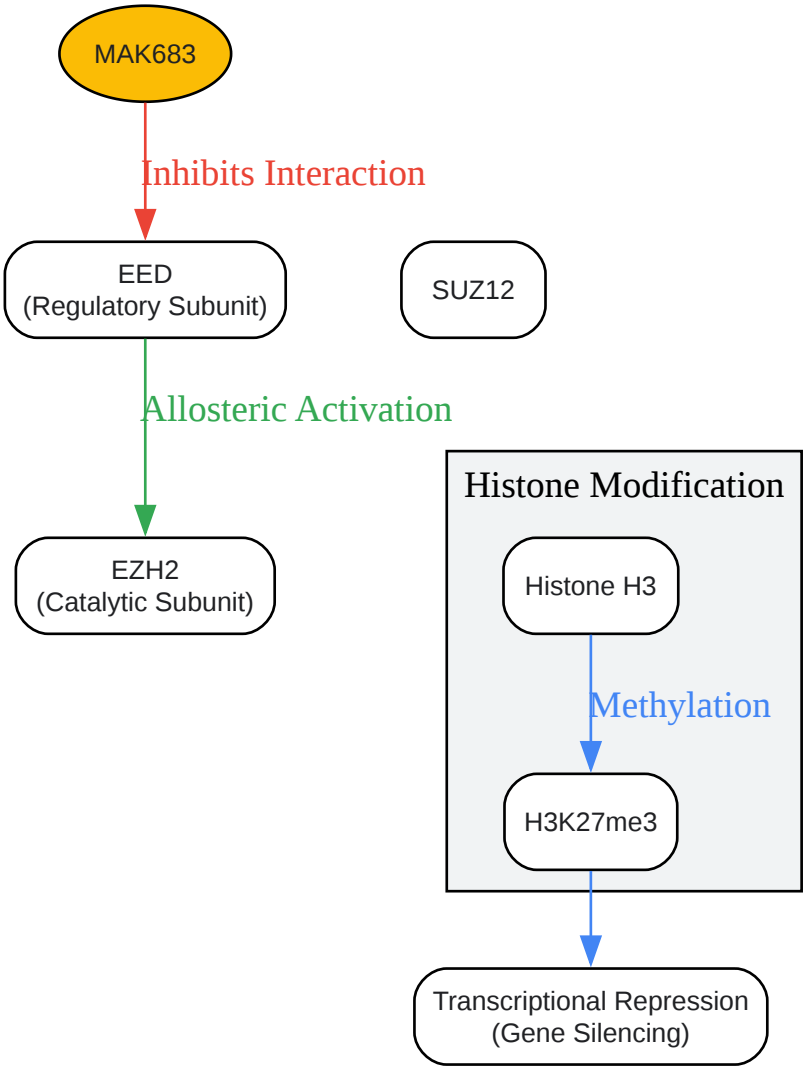
Introduction to **MAK683**

MAK683 is a small molecule inhibitor that has entered clinical trials for the treatment of advanced malignancies.[3][4][5] It functions by binding to the H3K27me3 binding pocket of EED, which leads to a conformational change that prevents the interaction between EED and the catalytic subunit of PRC2, EZH2.[1] This allosteric inhibition results in a reduction of H3K27 trimethylation, a key epigenetic modification involved in gene silencing.[1][2] The dysregulation

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of PRC2 activity is implicated in various cancers, making **MAK683** a valuable tool for research and potential therapeutic development.

Signaling Pathway of **MAK683**



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Caption: **MAK683** signaling pathway.

Quantitative Data Summary

The following table summarizes the key quantitative information for **MAK683**.

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Parameter	Value	Source(s)
Molecular Weight	376.39 g/mol	[6]
Solubility in DMSO	10 - 40 mg/mL	[6][7][8]
Recommended Solvent	Dimethyl sulfoxide (DMSO), fresh/anhydrous	[6][7][9]
Powder Storage	-20°C for up to 3 years	[6][7]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	[6]

Experimental Protocol: Preparation of MAK683 Stock Solution

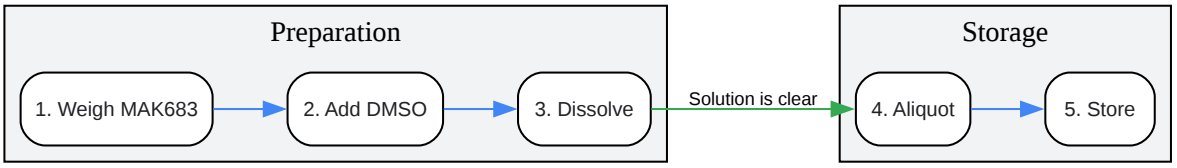
This protocol details the steps for preparing a 10 mM stock solution of **MAK683** in DMSO.

Materials:

- **MAK683** powder
- Anhydrous/reagent-grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath

Experimental Workflow:

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